

Precision NMR Profiling of Boc-D-Isoleucine: A Comparative Assignment Guide

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Compound of Interest

Compound Name: *Boc-D-isoleucine*
CAS No.: 13139-16-7; 362-43-6; 55721-65-8
Cat. No.: B2418051

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Executive Summary & Technical Context[1][2][3][4][5][6][7][8]

In peptide synthesis and peptidomimetic drug design, **Boc-D-Isoleucine** (N-tert-butoxycarbonyl-D-isoleucine) is a critical building block. Unlike simple amino acids, isoleucine possesses two chiral centers (

and

). This creates a unique analytical challenge: distinguishing the desired D-isoleucine from its diastereomer, D-allo-isoleucine, which can form via epimerization during synthesis or storage.

This guide moves beyond basic spectral listing. We compare the NMR performance of Boc-D-Ile across the two most critical solvent systems—CDCl

and DMSO-d

—and provide a definitive framework for distinguishing it from its "silent" alternative, the allo-isomer.

Comparative Analysis: Solvent Systems & Chemical Shifts

The choice of solvent fundamentally alters the spectral topology of Boc-D-Ile, particularly regarding the amide (NH) and carboxylic acid (COOH) protons.

Table 1: Chemical Shift Comparison (CDCl vs. DMSO-d)

Note: D-Isoleucine and L-Isoleucine exhibit identical chemical shifts in achiral solvents. Data below synthesizes high-field (400-700 MHz) assignments for Boc-Ile-OH.

Proton Assignment	(ppm) in CDCl ₃	(ppm) in DMSO-d ₆	Signal Multiplicity	Structural Insight
NH (Amide)	5.05 - 5.15	6.80 - 7.10	Doublet (2H)	Critical Diff: DMSO H-bonds with NH, shifting it downfield and sharpening the coupling to adjacent -CH.
-CH	4.25 - 4.35	3.85 - 3.95	dd or multiplet	The -proton is shielded in DMSO compared to CDCl ₃ .
-CH	1.85 - 1.95	1.70 - 1.80	Multiplet	Overlap region; often requires COSY for precise assignment.
Boc (-C(CH ₃) ₃)	1.44 - 1.46	1.37 - 1.39	Singlet (9H)	Diagnostic intense singlet. Slightly shielded in DMSO.
-CH	1.15 - 1.45	1.10 - 1.40	Multiplet (2H)	Diastereotopic protons; often appear as complex multiplets due to the adjacent chiral center.

-CH	0.90 - 0.98	0.80 - 0.88	Doublet	Attached to -CH.
-CH	0.88 - 0.95	0.78 - 0.85	Triplet	Terminal methyl; often overlaps with -CH .
COOH	10.0 - 12.0 (Broad)	12.0 - 12.5 (Broad)	Broad Singlet	Volatility: Often invisible in CDCl if trace water is present or exchange is fast.

Technical Insight: The "Alternative" Hazard (D-allo-Ile)

The most dangerous alternative to Boc-D-Ile is not a different product, but its epimer, Boc-D-allo-isoleucine. Standard 1D NMR in CDCl

often fails to resolve the

0.05 ppm difference in methyl signals.

- Diagnostic Marker: In DMSO-d

, the

-CH of the allo form typically shifts downfield (higher ppm) compared to the standard form, while the coupling constant

decreases due to the change in dihedral angle.

Experimental Protocol: Self-Validating Assignment Workflow

To ensure scientific integrity, this protocol includes "Checkpoints"—logic gates where the analyst must verify data before proceeding.

Step 1: Sample Preparation

- Solvent: DMSO-d

(99.9% D) is recommended for full assignment including NH/COOH. Use CDCl

only if checking bulk aliphatic purity.

- Concentration: 10-15 mg in 600

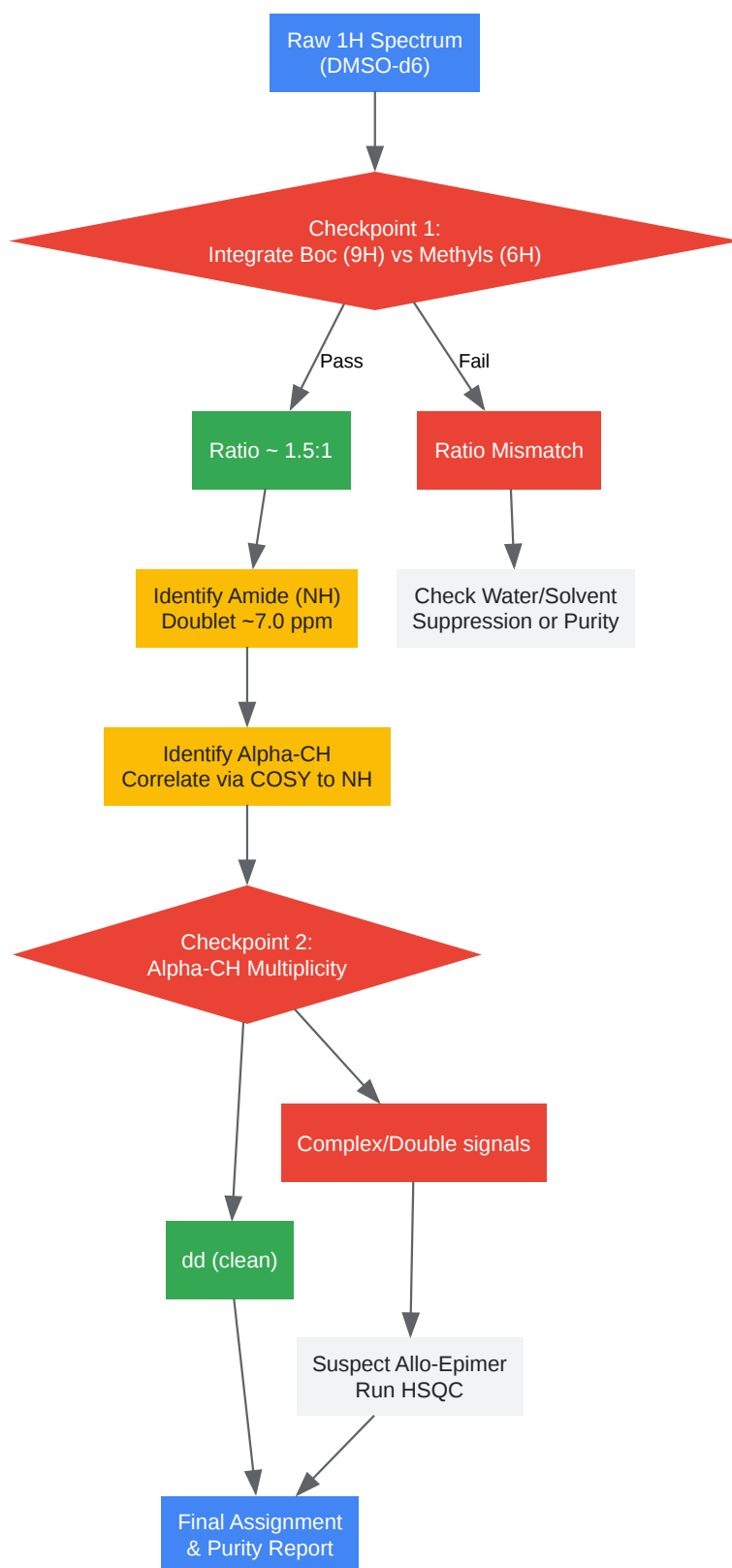
L solvent.

- Vessel: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Step 2: Acquisition Parameters (600 MHz recommended)

- Pulse Sequence:zg30 (30° pulse) to minimize relaxation delay artifacts.
- Scans (NS): 16 (minimum) to 64 (for minor impurity detection).
- Spectral Width: 14 ppm (to capture COOH).

Step 3: The Assignment Logic (Visualization)

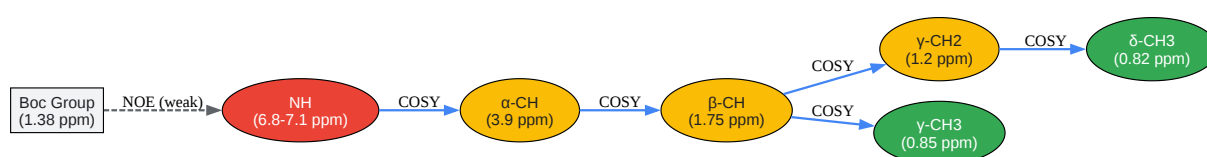


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Figure 1: Self-validating logic flow for NMR assignment. Note the critical checkpoints for integration and multiplicity which guard against common interpretation errors.

Advanced Structural Verification (Graphviz)

Understanding the connectivity is vital for interpreting the COSY (Correlation Spectroscopy) data. The diagram below maps the magnetization transfer pathways essential for confirming the side-chain identity.



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Figure 2: Spin system topology for **Boc-D-Isoleucine**. Solid blue lines indicate scalar () coupling observable in COSY spectra. The branching at the -position is the key differentiator from Leucine.

Troubleshooting & Interpretation

The "Leucine" Trap

Boc-D-Leucine is a common contaminant or mislabeled alternative.

- Differentiation: Look at the -methyls.
 - Isoleucine: One triplet (), one doublet ().

- Leucine: Two doublets () arising from the isopropyl group.
- Method: Zoom into the 0.8-1.0 ppm region. If you see only doublets, you have Leucine, not Isoleucine.

Solvent Impurities

When using DMSO-d

, be aware of the water signal (

3.33 ppm) and residual DMSO pentet (2.50 ppm).[1] The water peak can broaden and shift depending on pH and concentration, potentially obscuring the

-proton signal if not careful.

References

- Anderson, Z. J., et al. (2017). "NMR-based assignment of isoleucine vs. allo-isoleucine stereochemistry." [2] Organic & Biomolecular Chemistry, 15, 9376-9383.
 - Source:
 - Relevance: Defines the specific shifts distinguishing the standard amino acid
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." [3] The Journal of Organic Chemistry, 62(21), 7512–7515.
 - Source:
 - Relevance: Essential for validating that signals at 2.50 ppm (DMSO) or 7.26 ppm (CDCl₃) are solvents, not product.
- Fulmer, G. R., et al. (2010). "NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist." Organometallics, 29(9), 2176–2179.

- Source:
- Relevance: Updated standard for solvent impurity identification in various deuterated media.[3]

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